

Application Note: 4-Amino-3-iodophenol as a Pharmaceutical Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Amino-3-iodophenol

CAS No.: 66416-73-7

Cat. No.: B1280279

[Get Quote](#)

CAS: 66416-73-7 | Formula: C_6H_6INO | MW: 235.02 g/mol Synonyms: 3-Iodo-4-aminophenol; 4-Hydroxy-2-iodoaniline

Executive Summary & Strategic Utility

4-Amino-3-iodophenol is a "privileged scaffold" in medicinal chemistry due to its unique substitution pattern. It possesses three distinct reactive handles:

- **Aryl Iodide (C3):** Highly reactive in Pd-catalyzed cross-coupling (Suzuki, Sonogashira, Heck) under mild conditions, allowing for the introduction of complex aryl or alkyl groups.
- **Primary Amine (C4) & Phenol (C1):** Positioned ortho to the iodine and para to each other. The ortho-amino-iodide motif is the "golden handle" for annulation reactions, enabling the rapid construction of indoles, benzimidazoles, and benzothiazoles.

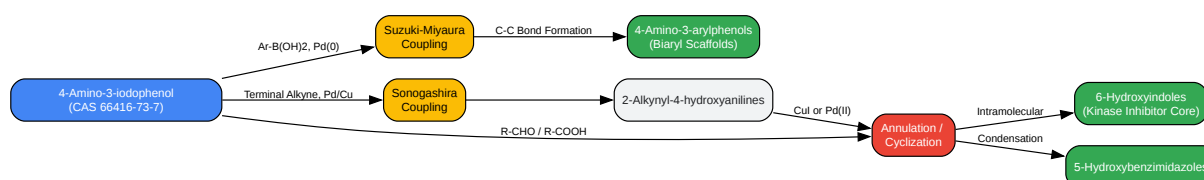
Key Pharmaceutical Relevance:

- **Kinase Inhibitors:** Precursor for 6-hydroxy-substituted indole/quinoline scaffolds often found in tyrosine kinase inhibitors (e.g., VEGFR, EGFR targets).

- Estrogen Receptor Agonists: Used in the synthesis of selective ER-beta agonists requiring a specific biaryl phenol core.
- Diversity-Oriented Synthesis: Allows late-stage diversification via cross-coupling before final cyclization.

Strategic Reaction Pathways (Visualized)

The following diagram illustrates the chemical versatility of **4-Amino-3-iodophenol**, highlighting its role as a divergent point for multiple drug scaffolds.



[Click to download full resolution via product page](#)

Figure 1: Divergent synthesis pathways from **4-Amino-3-iodophenol** to key pharmaceutical scaffolds.

Detailed Synthesis Protocol

Objective: Preparation of **4-Amino-3-iodophenol** from 3-Iodophenol. **Rationale:** Direct iodination of 4-aminophenol is difficult to control (often yielding 3,5-diiodo species). The most reliable route involves nitration of 3-iodophenol followed by selective reduction.

Stage 1: Regioselective Nitration

- **Precursor:** 3-Iodophenol (CAS 626-02-8).^[1]
- **Reaction:** Electrophilic aromatic substitution. The hydroxyl group directs para, reinforcing the ortho direction of the iodine atom, favoring the 4-position.

Step-by-Step:

- **Dissolution:** Dissolve 3-iodophenol (10.0 g, 45 mmol) in glacial acetic acid (50 mL). Cool the solution to 0–5 °C in an ice bath.
- **Nitration:** Prepare a solution of concentrated HNO₃ (3.0 mL, 1.05 eq) in acetic acid (10 mL). Add this dropwise to the phenol solution over 30 minutes, maintaining temperature <10 °C.
- **Reaction:** Stir at room temperature for 2 hours. Monitor by TLC (Hexane/EtOAc 3:1). Expect two isomers: 3-iodo-4-nitrophenol (major) and 3-iodo-6-nitrophenol (minor).
- **Work-up:** Pour the mixture into ice water (200 mL). The yellow precipitate forms.^[2] Filter and wash with cold water.^[2]
- **Purification:** Recrystallize from ethanol/water or purify via column chromatography (Silica gel, 0-20% EtOAc in Hexanes) to isolate 3-iodo-4-nitrophenol.

Stage 2: Selective Reduction

- **Precursor:** 3-Iodo-4-nitrophenol.
- **Reagent:** Iron powder (Fe) / Ammonium Chloride (NH₄Cl) or Tin(II) Chloride (SnCl₂). Note: Catalytic hydrogenation (H₂/Pd) is risky as it may cause de-iodination.

Step-by-Step:

- **Setup:** Suspend 3-iodo-4-nitrophenol (5.0 g, 18.8 mmol) in Ethanol (80 mL) and Water (20 mL).
- **Activation:** Add Ammonium Chloride (5.0 g) and Iron powder (325 mesh, 5.0 g, ~5 eq).
- **Reflux:** Heat the mixture to reflux (80 °C) with vigorous stirring for 2–4 hours. The yellow color of the nitro compound should fade to a dark/beige suspension.
- **Filtration:** Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.

- Isolation: Concentrate the filtrate under reduced pressure. The residue is often the HCl salt or free base. Neutralize with saturated NaHCO_3 if necessary and extract with Ethyl Acetate.
- Product: **4-Amino-3-iodophenol** is obtained as a light beige to brown solid. Store in the dark immediately.

Application Protocol: Suzuki-Miyaura Coupling

Objective: Synthesis of a 4-Amino-3-arylphenol (Biaryl intermediate). Challenge: The free amine and phenol protons can interfere with some catalysts. A base-heavy aqueous system is recommended to facilitate the reaction without protection.

Reagents:

- Substrate: **4-Amino-3-iodophenol** (1.0 eq)
- Coupling Partner: Phenylboronic acid (1.2 eq)
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%)
- Base: Na_2CO_3 (2.0 M aqueous solution, 3.0 eq)
- Solvent: DME (Dimethoxyethane) or Dioxane.

Protocol:

- Degassing: In a reaction vial, combine the iodophenol (235 mg, 1 mmol) and boronic acid (146 mg, 1.2 mmol) in DME (5 mL). Sparge with Argon for 10 minutes.
- Catalyst Addition: Add $\text{Pd}(\text{PPh}_3)_4$ (58 mg, 0.05 mmol) and the aqueous Na_2CO_3 solution (1.5 mL).
- Heating: Seal the vial and heat to 85 °C for 4–12 hours. Monitor by LC-MS for the consumption of the starting material (M+H 236).
- Work-up: Cool to room temperature. Dilute with water and extract with EtOAc (3x).[\[2\]](#)

- Purification: The product (a biaryl amine) is often more polar. Purify via Flash Chromatography (DCM/MeOH gradient).

QC, Handling & Safety Standards

Parameter	Specification / Guideline
Appearance	Off-white to beige/brown powder. Darkens on exposure to light/air.
Storage	-20 °C, under Argon, protected from light. Unstable in solution over long periods.
Purity Check	HPLC: C18 Column, Water/ACN gradient (0.1% TFA). Detect at 254 nm. ¹ H NMR (DMSO-d ₆): Look for characteristic splitting of the 1,3,4-trisubstituted ring.
Safety	Irritant.[3] Potential sensitizer. Iodinated aromatics can release iodide/iodine upon thermal decomposition.

Troubleshooting Note (De-iodination): If significant de-iodination (loss of Iodine, M-126) is observed during the Suzuki coupling, switch to a milder precatalyst like Pd(dppf)Cl₂ or lower the reaction temperature to 60 °C and extend the time.

References

- Synthesis via Nitration/Reduction: Synthesis and biological activity of 5-aza-ellipticine derivatives. Bioorg. Med. Chem. Lett. (Cited for reduction of 3-iodo-4-nitrophenol).[4]
- Suzuki Coupling Methodology: Suzuki–Miyaura Coupling of Halophenols and Phenol Boronic Acids.[5] J. Org. Chem. (General protocols for unprotected halophenols).
- Chemical Properties: **4-Amino-3-iodophenol** CAS 66416-73-7 Data.[1][7] ChemicalBook.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. guidechem.com](https://guidechem.com) [guidechem.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. Thieme E-Books & E-Journals](https://thieme-connect.de) [thieme-connect.de]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
- [5. rose-hulman.edu](https://rose-hulman.edu) [rose-hulman.edu]
- [6. Suzuki Coupling](https://organic-chemistry.org) [organic-chemistry.org]
- [7. s3.ca-central-1.amazonaws.com](https://s3.ca-central-1.amazonaws.com) [s3.ca-central-1.amazonaws.com]
- To cite this document: BenchChem. [Application Note: 4-Amino-3-iodophenol as a Pharmaceutical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1280279/docs#application-note-4-amino-3-iodophenol-as-a-pharmaceutical-intermediate\]](https://www.benchchem.com/product/b1280279/docs#application-note-4-amino-3-iodophenol-as-a-pharmaceutical-intermediate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check